

Essential Safety and Logistical Guidance for Handling 2-Deoxy-D-glucose-d1

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Compound of Interest

Compound Name: 2-Deoxy-D-glucose-d1

Cat. No.: B15139938

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of **2-Deoxy-D-glucose-d1**. While this compound is the deuterated form of 2-Deoxy-D-glucose, it is prudent to apply the same safety precautions as the non-deuterated parent compound in the absence of specific data for the deuterated analog.

Hazard Assessment:

2-Deoxy-D-glucose is generally not classified as a hazardous substance^{[1][2]}. However, some safety data sheets indicate potential for skin, eye, and respiratory irritation^[3]. It is important to handle this compound with care to minimize exposure.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **2-Deoxy-D-glucose-d1** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety glasses with side shields	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU)[4].
Skin Protection	Chemical-resistant gloves	Inspect gloves prior to use and use proper removal technique. Dispose of contaminated gloves after use[4].
Laboratory coat	To be worn to prevent skin contact.	
Respiratory Protection	Dust mask or respirator	Recommended when there is a risk of generating dust[5].

Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the integrity of the compound and the safety of laboratory personnel.

Handling:

- Ventilation: Use in a well-ventilated area[5]. If dust is likely to be generated, use a fume hood or provide appropriate exhaust ventilation[4].
- Avoid Dust Formation: Minimize the generation and accumulation of dust[3][5].
- Personal Hygiene: Avoid eating, drinking, or smoking when handling. Wash hands thoroughly after handling[3][5].
- Avoid Incompatibilities: Keep away from strong oxidizing agents[5][6].

Storage:

- Container: Store in the original, tightly-closed container[3][5].

- Conditions: Keep in a cool, dry, and well-ventilated area[1][5]. A recommended storage temperature is 2-8°C[3].
- Incompatibles: Store away from incompatible materials and foodstuff containers[1][5].

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures should be followed.

Spill Cleanup:

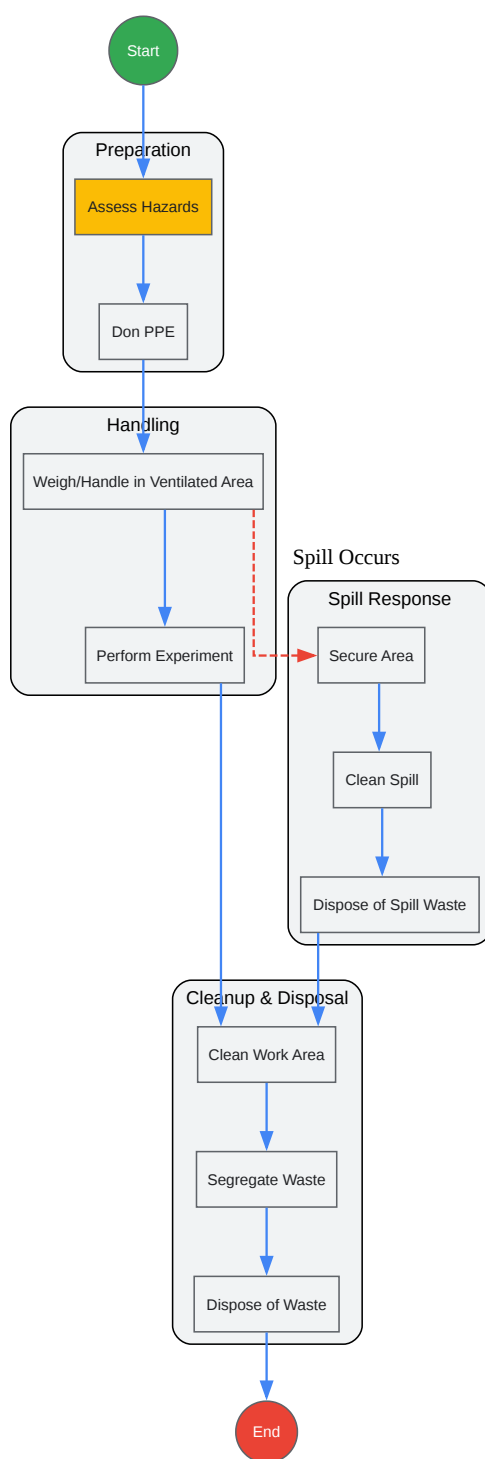
- Minor Spills:
 - Clean up spills immediately[5].
 - Wear appropriate PPE, including impervious gloves and safety glasses[1].
 - Use dry clean-up procedures to avoid generating dust[1][5].
 - Sweep or vacuum the spilled material and place it into a suitable, labeled container for disposal[3][4][5].
- Major Spills:
 - Evacuate the area and move upwind[1].
 - Alert the appropriate emergency response team[5].

Waste Disposal:

- Unused Product: Dispose of surplus and non-recyclable solutions to a licensed disposal company[4].
- Contaminated Packaging: Dispose of as unused product in accordance with local, state, and federal regulations[1][4].
- General Guidance: All waste must be handled in accordance with local, state, and federal regulations[1]. Do not allow the product to enter drains[4].

Operational Workflow for Safe Handling and Disposal

The following diagram illustrates the logical steps for the safe handling and disposal of **2-Deoxy-D-glucose-d1** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **2-Deoxy-D-glucose-d1**.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. sds.metasci.ca [sds.metasci.ca]
- 4. chemicalbook.com [chemicalbook.com]
- 5. sdfine.com [sdfine.com]
- 6. carlroth.com:443 [carlroth.com:443]
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